

3-Mercapto-3-methylbutan-1-ol-d6 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Mercapto-3-methylbutan-1-ol-d6

Cat. No.: B12410965

[Get Quote](#)

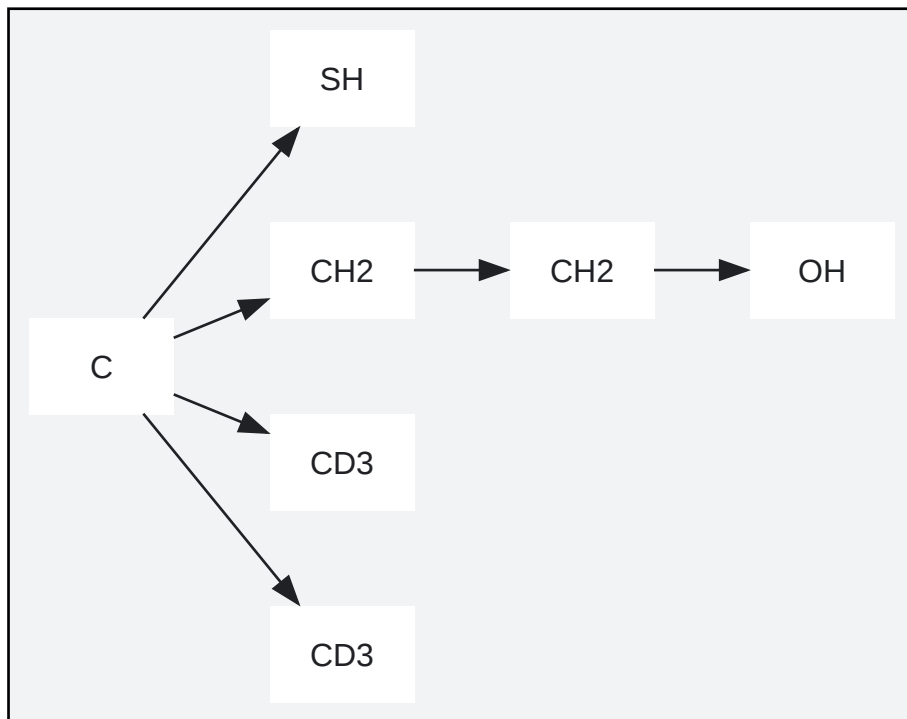
An In-depth Technical Guide to 3-Mercapto-3-methylbutan-1-ol-d6

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **3-Mercapto-3-methylbutan-1-ol-d6**, a deuterated analogue of a significant sulfur-containing volatile compound. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds as internal standards for quantitative analyses.

Chemical Structure and Identification

3-Mercapto-3-methylbutan-1-ol-d6 is the deuterium-labeled form of 3-Mercapto-3-methylbutan-1-ol (3MMBOH), where six hydrogen atoms on the two methyl groups attached to the tertiary carbon have been replaced with deuterium. This isotopic substitution provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantification of the parent compound.

Chemical Structure of 3-Mercapto-3-methylbutan-1-ol-d6

[Click to download full resolution via product page](#)

Caption: Chemical structure of **3-Mercapto-3-methylbutan-1-ol-d6**.

Table 1: Compound Identification

Identifier	Value
Chemical Name	3-Mercapto-3-methylbutan-1-ol-d6
Synonyms	3-Methyl-3-sulfanylbutan-1-ol-d6, 3-Sulfanyl-3-methylbutan-1-ol-d6
CAS Number	162404-35-5[1][2][3]
Molecular Formula	C ₅ H ₆ D ₆ OS[1][2][3]
Molecular Weight	126.25 g/mol [1][2][3]
Parent Compound	3-Mercapto-3-methylbutan-1-ol (CAS: 34300-94-2)[4][5][6][7]

Physicochemical Properties

The physical and chemical properties of **3-Mercapto-3-methylbutan-1-ol-d6** are primarily inferred from its non-deuterated analogue. The isotopic labeling has a negligible effect on most bulk physical properties but is critical for its mass spectrometric detection.

Table 2: Physical and Chemical Properties

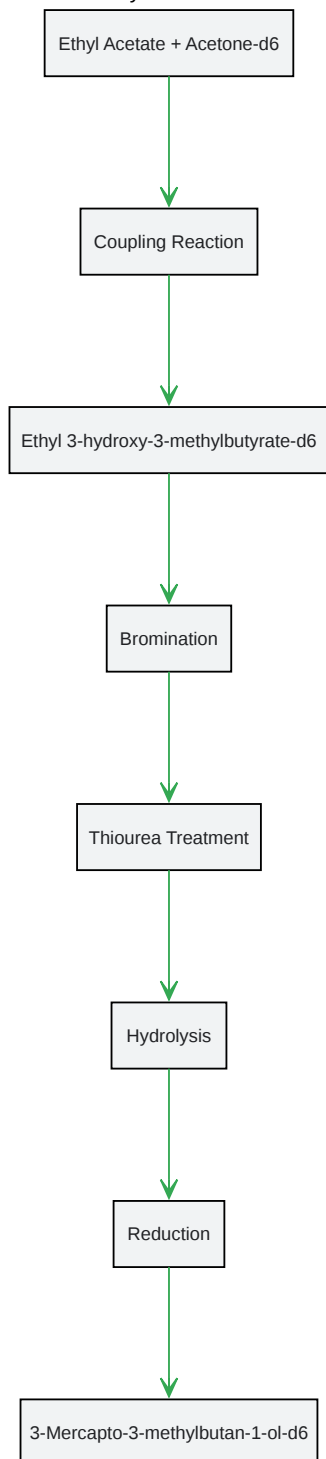
Property	Value (for non-deuterated analogue unless specified)
Appearance	Yellow Oil (for d6)[2][3]
Molecular Weight (non-deuterated)	120.21 g/mol [4][5][6]
Density	0.985 g/mL at 20 °C[5][8][9]
Boiling Point	190 °C[8]
Refractive Index	n _{20/D} 1.480[5][8]
Storage Temperature	2-8°C[2][5]
Solubility	Soluble in water.[10]
Odor	Meaty, savory, catty.[5][11]

Synthesis

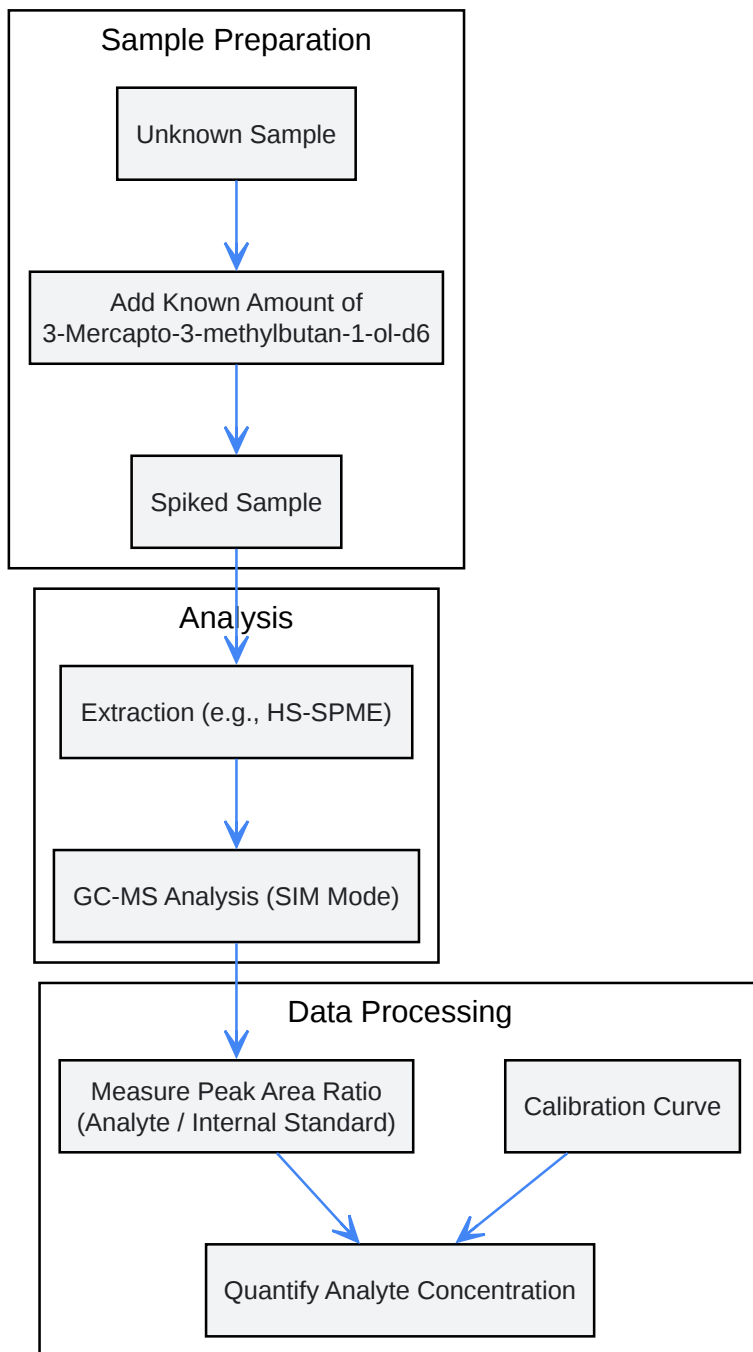
The synthesis of **3-Mercapto-3-methylbutan-1-ol-d6** typically follows the synthetic route of the non-deuterated compound, with the introduction of deuterium at a key step.^[11] A common method involves the use of deuterated acetone (acetone-d6) as a starting material.^[11]

The general synthetic pathway for the non-deuterated compound starts with ethyl acetate, which is activated and coupled with acetone to form ethyl 3-hydroxy-3-methylbutyrate.^{[11][12]} This intermediate is then brominated, treated with thiourea, and hydrolyzed to create the mercapto group.^{[11][12]} Finally, a reduction step yields 3-Mercapto-3-methylbutan-1-ol.^{[11][12]} To produce the d6 analogue, acetone-d6 is used in the initial coupling step, thereby incorporating the six deuterium atoms into the final molecule.^[11]

General Synthesis Workflow



Quantitative Analysis Workflow using d6-Internal Standard

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Elimination of interferences caused by simultaneous use of deuterated and carbon-13 standards in GC-MS analysis of polycyclic aromatic hydrocarbons (PAHs) in extracts from passive sampling devices - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 3-Mercapto-3-methyl-1-butanol | C₅H₁₂OS | CID 520682 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-Mercapto-3-methylbutan-1-ol = 98 , FG 34300-94-2 [sigmaaldrich.com]
- 6. 3-Mercapto-3-methylbutanol [webbook.nist.gov]
- 7. researchgate.net [researchgate.net]
- 8. chemeo.com [chemeo.com]
- 9. Human Metabolome Database: Showing metabocard for 3-Mercapto-3-methyl-1-butanol (HMDB0036149) [hmdb.ca]
- 10. Internal Standardization In Chromatography Explained | Internal Std [scioninstruments.com]
- 11. Use of a deuterated internal standard with pyrolysis-GC/MS dimeric marker analysis to quantify tire tread particles in the environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Quantification of Thiols and Disulfides - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Mercapto-3-methylbutan-1-ol-d₆ chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12410965#3-mercapto-3-methylbutan-1-ol-d6-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com